

Personal protective equipment for handling DL-Glutamic acid-d3

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Compound of Interest

Compound Name: DL-Glutamic acid-d3

Cat. No.: B1456429

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Essential Safety and Handling Guide for DL-Glutamic Acid-d3

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for handling **DL-Glutamic acid-d3**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Personal Protective Equipment (PPE) and Engineering Controls

While **DL-Glutamic acid-d3** is not classified as a dangerous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is crucial to minimize exposure and ensure a safe working environment.^[1] The following table summarizes the recommended PPE and engineering controls.

Protection Type	Equipment/Control	Specification	Purpose
Engineering Controls	Laboratory Fume Hood or Mechanical Exhaust	-	To prevent inhalation of dust and aerosols. [1]
Eye Protection	Safety Glasses with Side-Shields	Conforming to NIOSH (US) or EN 166 (EU) standards.[1]	To protect eyes from dust particles.
Hand Protection	Protective Gloves	Chemically resistant (e.g., nitrile rubber).	To prevent skin contact.
Skin and Body Protection	Impervious Clothing (e.g., Lab Coat)	-	To protect skin and personal clothing from contamination.[1][2]
Respiratory Protection	Air-Purifying Respirator	Full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.	Recommended when a risk assessment indicates it is necessary, as a backup to engineering controls.[1]

Operational Handling and Storage

Handling:

- Avoid contact with skin and eyes.[1]
- Prevent the formation of dust and aerosols.[1]
- Use in a well-ventilated area.
- Do not eat, drink, or smoke when handling the substance.
- Wash hands thoroughly after handling.[1]

Storage:

- Store at room temperature in a dry, well-ventilated place.[\[1\]](#)
- Keep containers tightly closed.
- Incompatible with strong oxidizing agents.[\[1\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give artificial respiration. Consult a physician. [1]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation occurs. [1]
Eye Contact	Flush eyes with water as a precaution. [1]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician. [1]

Accidental Release and Disposal Plan

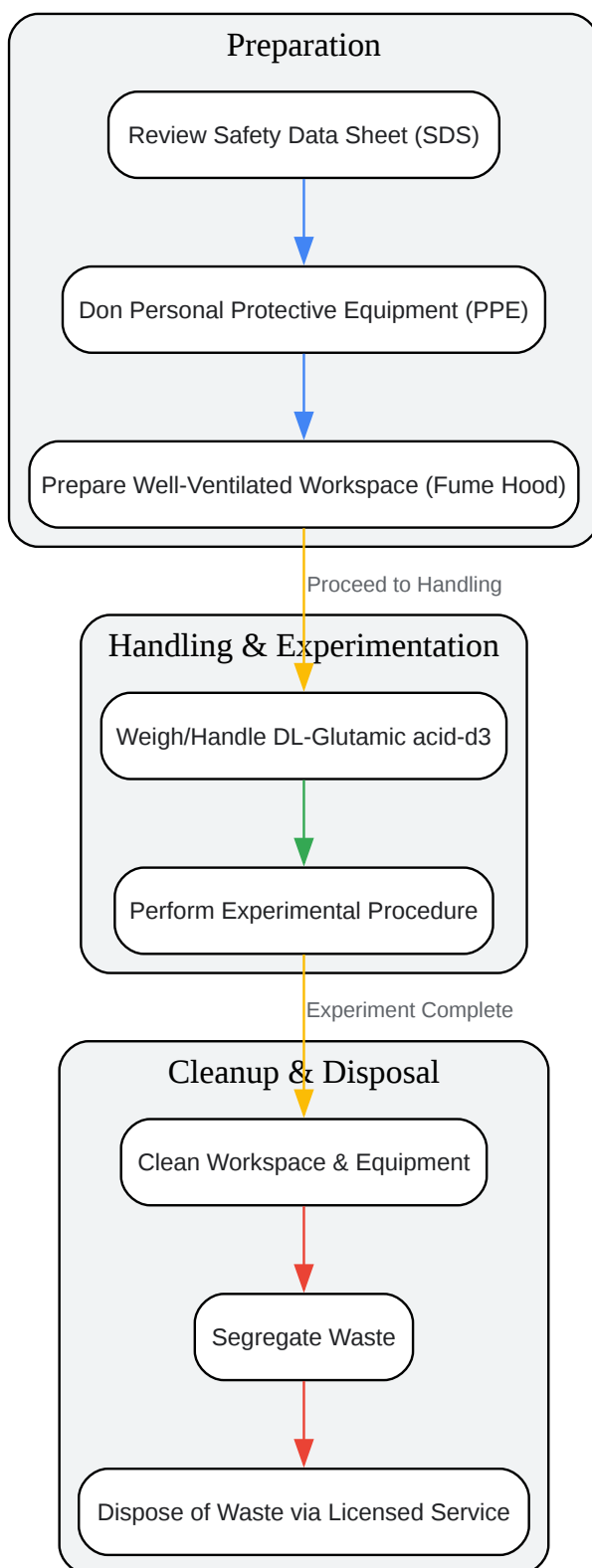
Accidental Release:

- Personal Precautions: Wear appropriate personal protective equipment, including a respirator if necessary. Avoid breathing dust. Ensure adequate ventilation.
- Containment and Cleanup: Pick up and arrange disposal without creating dust.[\[1\]](#) Use dry clean-up procedures such as sweeping or vacuuming.
- Disposal: Place the spilled material in a suitable, closed, and labeled container for disposal.[\[1\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[1\]](#)

Disposal:

- Dispose of the waste material by contacting a licensed professional waste disposal service.
[\[1\]](#)
- Contaminated packaging should be disposed of in the same manner as the unused product.

Procedural Workflow for Handling DL-Glutamic Acid-d3



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Caption: Workflow for the safe handling and disposal of **DL-Glutamic acid-d3**.

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References

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